

Technical Safety & Handling Guide: 6-Chloropyrazine-2-sulfonyl chloride

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Compound of Interest

Compound Name: 6-Chloropyrazine-2-sulfonyl chloride

Cat. No.: B12329875

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Chemical Identity & Physical Profile

Compound: **6-Chloropyrazine-2-sulfonyl chloride** CAS Registry Number: 750584-04-4

Synonyms: 6-Chloro-2-pyrazinesulfonyl chloride Molecular Class: Heterocyclic Sulfonyl Chloride^[1]

Parameter	Technical Specification
Molecular Formula	C ₄ H ₂ Cl ₂ N ₂ O ₂ S
Molecular Weight	213.04 g/mol
Physical State	Solid (Low melting point; often handled as crude oil/semisolid)
Solubility	Soluble in DCM, THF, EtOAc, Chloroform (Reacts violently with water/alcohols)
Stability	High Moisture Sensitivity. Prone to rapid hydrolysis and thermal decomposition.[2]
Storage	-20°C, Inert Atmosphere (Argon/Nitrogen), Desiccated.

Hazard Identification & Mechanistic Toxicology

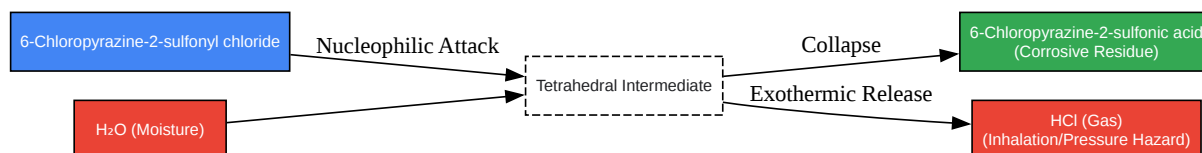
Core Hazard Directive: This compound is a dual-threat agent: it acts as a potent electrophile capable of irreversibly sulfonating proteins and simultaneously generates corrosive hydrogen chloride (HCl) gas upon contact with ambient moisture.

GHS Classification

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).
- Serious Eye Damage: Category 1.[3]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation).

Mechanistic Reactivity Pathway (Hydrolysis Hazard)

The pyrazine ring is electron-deficient, making the sulfonyl chloride moiety highly reactive. Upon contact with water (even atmospheric humidity), the sulfonyl center undergoes nucleophilic attack, liberating HCl gas and the corresponding sulfonic acid. This reaction is exothermic and can pressurize sealed vessels.



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Figure 1: Hydrolysis cascade demonstrating the generation of corrosive byproducts upon moisture exposure.[1]

Specialized Handling & Storage Protocols

The "Why" Behind the Protocol: Standard laboratory handling is insufficient. The electron-withdrawing effect of the chloropyrazine ring destabilizes the sulfonyl chloride bond compared to simple benzenesulfonyl chlorides, increasing the rate of hydrolysis.

Storage Architecture

- Primary Containment: Store in a flame-dried vial with a PTFE-lined septum cap.
- Secondary Containment: Place the vial inside a desiccator or a secondary jar containing activated Drierite®.
- Temperature: Maintain at -20°C. Room temperature storage leads to autocatalytic decomposition (HCl generated promotes further degradation).

Reaction Setup (Schlenk Technique)

All weighing and transfer operations must occur under an inert atmosphere.

- Glassware Preparation: Flame-dry all flasks and condensers under vacuum; backfill with Argon.
- Solvent Selection: Use only anhydrous solvents (THF, DCM) dried over molecular sieves (3Å or 4Å).

- **Base Scavenger:** Always include a non-nucleophilic base (e.g., DIPEA, Et₃N) or an inorganic base (K₂CO₃) before adding the sulfonyl chloride to scavenge the HCl byproduct immediately.

Synthesis & Application Workflow

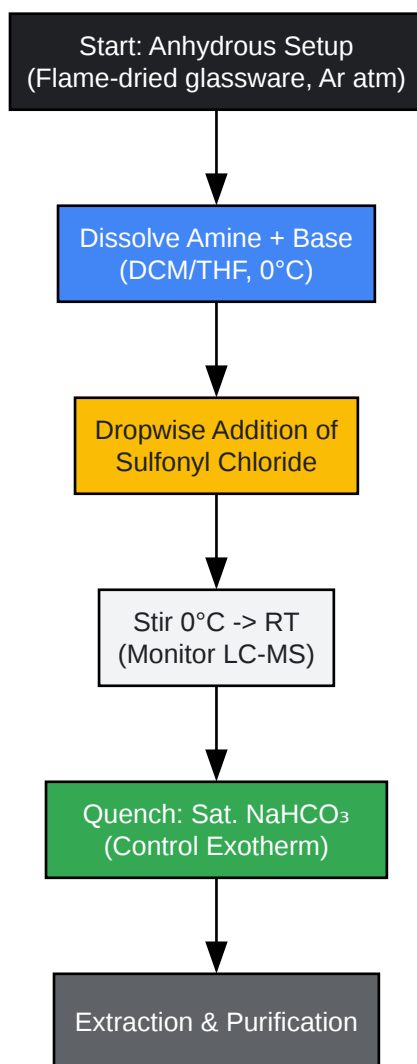
Context: This reagent is a critical building block for sulfonamide-based drugs, including Nav1.8 inhibitors (pain management) and NLRP3 inhibitors (inflammatory diseases).

Standard Sulfonamide Coupling Protocol

- **Objective:** Selective N-sulfonylation of an amine while suppressing hydrolysis.
- **Critical Control Point:** Temperature control is vital. The reaction is exothermic; uncontrolled heat can degrade the heterocyclic ring.

Step-by-Step Methodology:

- **Charge:** Dissolve the amine (1.0 equiv) and base (1.2–2.0 equiv) in anhydrous DCM or THF at 0°C.
- **Addition:** Dissolve **6-Chloropyrazine-2-sulfonyl chloride** (1.0–1.1 equiv) in a minimal amount of anhydrous solvent. Add this solution dropwise to the amine mixture over 15–30 minutes.
- **Monitoring:** Allow to warm to Room Temperature (RT) only after addition is complete. Monitor via TLC/LC-MS for the disappearance of the amine.
- **Quench:** Quench with saturated aqueous NH₄Cl or NaHCO₃ (caution: CO₂ evolution).



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Figure 2: Optimized workflow for sulfonamide synthesis ensuring moisture exclusion and thermal control.[1]

Emergency Response & Waste Disposal

Spill Response

- Do NOT use water: Direct water application will generate a cloud of HCl gas.
- Containment: Cover the spill with a dry mixture of sodium carbonate (Na₂CO₃) or calcium oxide (CaO) and clay cat litter (absorbent).

- Neutralization: Once absorbed, carefully transfer to a fume hood and slowly treat with dilute alkaline water to quench.

Disposal Logic

- Hydrolysis Required: Never dispose of active sulfonyl chloride in solvent waste drums. It may react with other waste streams (e.g., alcohols/amines) causing pressurization or explosion.
- Protocol: Dissolve the waste material in DCM. Slowly add to a stirred solution of 10% NaOH or NaHCO₃. Stir for 2 hours to ensure complete conversion to the sodium sulfonate salt (non-reactive) before disposal.

References

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- PubChem Compound Summary: Pyrazine-2-sulfonyl chloride (Analogous Structure). *National Center for Biotechnology Information*.^[1] [Link](#)
- Safety Data Sheet: 2-Chloropyridine-3-sulfonyl chloride (Class Reference). *Fisher Scientific*. [Link](#)

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Sources

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